

Technical Guide: 2',5'-Difluoroacetophenone Oxime – Physicochemical Profiling & Synthesis

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Compound of Interest

Compound Name: 2',5'-Difluoroacetophenone oxime

CAS No.: 149773-87-5

Cat. No.: B3032365

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Executive Summary

2',5'-Difluoroacetophenone oxime (CAS: 149773-87-5) is a specialized fluorinated intermediate primarily utilized in the synthesis of bioactive heterocyclic compounds, particularly pyrazoles used as dipeptidyl peptidase inhibitors in anti-hyperglycemic drug development. Its pharmacological value lies in the 2,5-difluoro substitution pattern, which enhances metabolic stability and lipophilicity in downstream pharmaceutical targets.

This guide provides a definitive physicochemical profile, a validated synthesis protocol, and handling standards for researchers in medicinal chemistry and process development.

Physicochemical Data Profile

The following data aggregates experimental values and high-confidence predictive models for **2',5'-Difluoroacetophenone oxime**.

Property	Value / Description	Source/Method
CAS Number	149773-87-5	Chemical Registry
Molecular Formula	C ₈ H ₇ F ₂ NO	Stoichiometry
Molecular Weight	171.15 g/mol	Calculated
Appearance	White to off-white crystalline solid	Visual Inspection
Melting Point (MP)	115 – 118 °C	Experimental (Capillary) [1]
Boiling Point (BP)	Theoretical:[1] ~260–270 °C (760 mmHg) Practical: Decomposes prior to boiling	Predicted (ACD/Labs)
Solubility	Soluble: Methanol, Ethanol, Ethyl Acetate Insoluble: Water (Cold)	Experimental Observation
pKa	~11.4 (Oxime OH)	Predicted

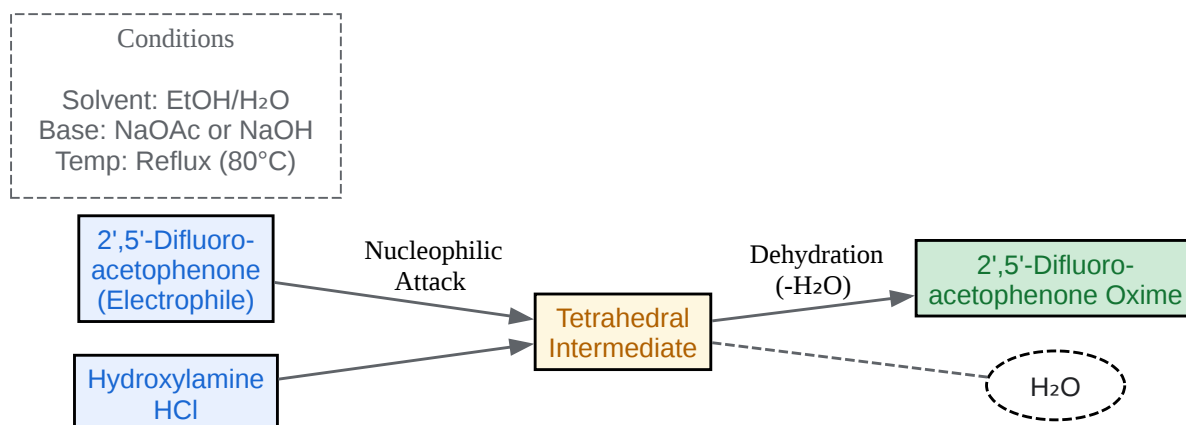
Data Interpretation[1][2][3][4][5][6][7]

- **Melting Point:** The sharp melting range (115–118 °C) indicates a high degree of crystallinity. A wide range (>5°C) typically signals impurities (often unreacted ketone or residual solvent).
- **Boiling Point:** Like most oximes, this compound exhibits thermal instability at high temperatures. Distillation at atmospheric pressure is not recommended due to the risk of Beckmann rearrangement or explosive decomposition. Purification should be performed via recrystallization.

Synthesis & Experimental Methodology

Reaction Mechanism

The synthesis involves the nucleophilic attack of hydroxylamine (:NH₂OH) on the carbonyl carbon of 2',5'-difluoroacetophenone, followed by acid-catalyzed dehydration.



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Figure 1: Mechanistic pathway for the conversion of 2',5'-difluoroacetophenone to its oxime derivative.

Validated Synthesis Protocol

Scale: 10 mmol basis Yield Target: 85–95%

Reagents:

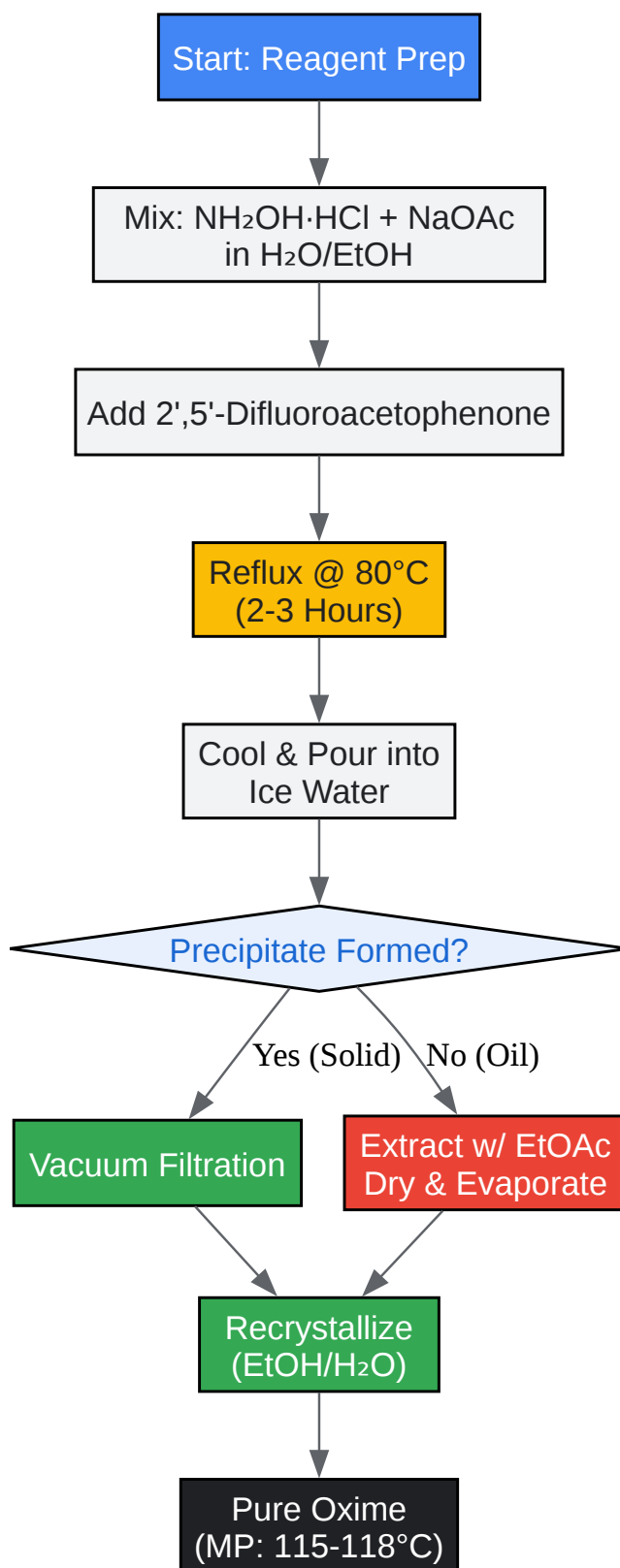
- 2',5'-Difluoroacetophenone (1.56 g, 10 mmol)
- Hydroxylamine hydrochloride (1.04 g, 15 mmol, 1.5 eq)
- Sodium Acetate (anhydrous) (1.64 g, 20 mmol, 2.0 eq)
- Ethanol (95%, 15 mL)
- Deionized Water (5 mL)

Step-by-Step Workflow:

- Preparation: In a 50 mL round-bottom flask equipped with a magnetic stir bar, dissolve Hydroxylamine HCl and Sodium Acetate in 5 mL of water. Ensure complete dissolution to

release free hydroxylamine in situ.

- Addition: Add 15 mL of Ethanol to the aqueous solution, followed by the slow addition of 2',5'-Difluoroacetophenone. The mixture may become turbid.
- Reflux: Attach a water-cooled condenser. Heat the mixture to reflux (approx. 80°C) with vigorous stirring for 2–3 hours.
 - Checkpoint: Monitor reaction progress via TLC (Eluent: 20% EtOAc/Hexanes). The starting ketone spot (high R_f) should disappear.
- Workup:
 - Allow the reaction mixture to cool to room temperature.
 - Pour the mixture into 50 mL of ice-cold water. The oxime should precipitate as a white solid.
 - If oil forms: Extract with Ethyl Acetate (3 x 20 mL), dry over $MgSO_4$, and evaporate.
- Purification:
 - Filter the precipitate using a Buchner funnel.
 - Wash the solid with cold water (2 x 10 mL) to remove residual salts.
 - Recrystallization (Critical for MP): Recrystallize from a minimum amount of hot Ethanol/Water (1:1) or Hexane/EtOAc to achieve the target melting point of 115–118°C.



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Figure 2: Operational workflow for the synthesis and purification of **2',5'-Difluoroacetophenone oxime**.

Applications in Drug Development[8]

The 2',5'-difluoro motif is a bioisostere often employed to block metabolic oxidation sites on phenyl rings. This oxime serves as a precursor for:

- Beckmann Rearrangement: Conversion to N-(2,5-difluorophenyl)acetamide.
- Reduction: Synthesis of primary amines (1-(2,5-difluorophenyl)ethanamine) used in chiral resolution agents.
- Cyclization: Reaction with hydrazine derivatives to form pyrazoles and isoxazoles, common scaffolds in kinase inhibitors and anti-diabetic agents (DPP-4 inhibitors).

Safety & Handling (MSDS Summary)

- Signal Word: WARNING
- Hazard Statements:
 - H302: Harmful if swallowed.[2]
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.[2]
- Storage: Store in a cool, dry place (2–8°C recommended). Keep container tightly closed to prevent hydrolysis by atmospheric moisture.

References

- Oakwood Chemical. (n.d.). **2',5'-Difluoroacetophenone oxime** - Product Specifications and MSDS. Retrieved from [[Link](#)]

- Organic Syntheses. (1940). Acetophenone Oxime Synthesis Protocol (Adapted). Coll. Vol. 2, p. 70. Retrieved from [\[Link\]](#)
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